

Iso-propyl 4-hydroxyphenylacetate CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Iso-propyl 4-hydroxyphenylacetate*

Cat. No.: *B1640225*

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An In-depth Technical Guide to Isopropyl 4-hydroxyphenylacetate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Isopropyl 4-hydroxyphenylacetate, more commonly known as Isopropylparaben. This document consolidates critical data, experimental protocols, and relevant biological pathways to support ongoing research and development efforts.

Section 1: Chemical and Physical Properties

Isopropyl 4-hydroxyphenylacetate, with the CAS Number 4191-73-5, is a member of the paraben family of chemicals, which are esters of p-hydroxybenzoic acid. It is widely used as a preservative in cosmetic, pharmaceutical, and food products due to its antimicrobial properties.

Below is a summary of its key quantitative data:

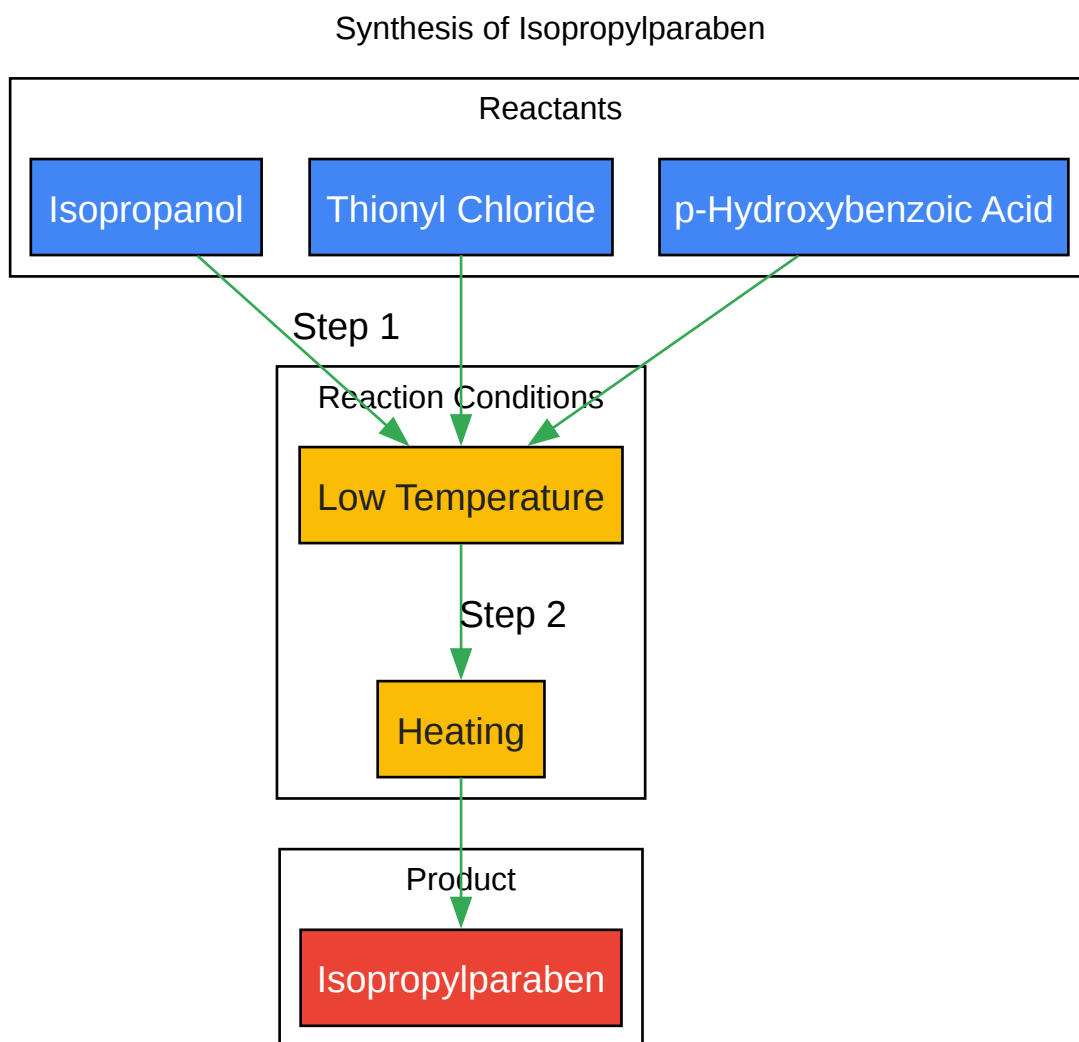
Property	Value	Reference
CAS Number	4191-73-5	[1][2]
Molecular Formula	C10H12O3	[1][2]
Molecular Weight	180.20 g/mol	[1]
IUPAC Name	Propan-2-yl 4-hydroxybenzoate	[2]
Synonyms	Isopropyl p-hydroxybenzoate, Isopropylparaben	[1][2]
Melting Point	85 °C	[3]

Section 2: Experimental Protocols

Detailed experimental methodologies are crucial for the accurate assessment and application of chemical compounds. The synthesis of Isopropyl 4-hydroxyphenylacetate has been documented through a specific chemical process.

Synthesis of Isopropylparaben:

- Objective: To synthesize Isopropylparaben via esterification.
- Methodology: The synthesis involves the stepwise addition of isopropanol, thionyl chloride, and p-hydroxybenzoic acid.[2] This reaction is initially conducted at a low temperature. Following the initial reaction, the mixture is heated to drive the esterification process to completion.[2]
- Reaction Workflow:



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A flowchart illustrating the synthesis of Isopropylparaben.

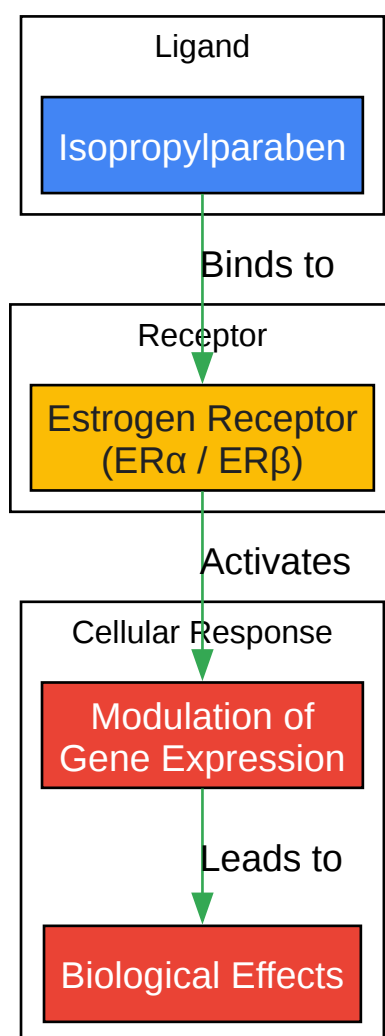
Section 3: Biological Activity and Signaling Pathways

Parabens, including Isopropylparaben, are known to exert weak estrogenic activity. This has been a subject of extensive research due to their widespread use and potential for endocrine disruption. The mechanism of action often involves interaction with estrogen receptors.

Estrogenic Activity Signaling Pathway:

The estrogenic activity of parabens is primarily mediated through their binding to estrogen receptors (ER α and ER β), which are nuclear hormone receptors. Upon binding, these receptors can modulate the transcription of target genes.

Estrogenic Activity of Parabens



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Signaling pathway for the estrogenic activity of parabens.

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References

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- To cite this document: BenchChem. [Iso-propyl 4-hydroxyphenylacetate CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1640225#iso-propyl-4-hydroxyphenylacetate-cas-number-and-molecular-weight]

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